

Application Note: Gas Chromatography Analysis of 2-Isobutyl-1,3-oxothiolane

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Compound of Interest

Compound Name: 2-Isobutyl-1,3-oxothiolane

Cat. No.: B15446483

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Audience: Researchers, scientists, and drug development professionals.

Introduction

2-Isobutyl-1,3-oxothiolane (C₇H₁₄OS, MW: 146.25) is a sulfur-containing heterocyclic compound.[1] Due to its chemical properties, gas chromatography (GC) is an ideal analytical technique for its separation and quantification. This document provides a detailed protocol for the analysis of **2-isobutyl-1,3-oxothiolane** using GC, suitable for research and quality control applications. The methodologies are based on established chromatographic principles and data from the NIST Chemistry WebBook.[2]

Experimental Protocols

1. Sample Preparation

A precise and accurate sample preparation protocol is crucial for reliable quantitative analysis. The following protocol describes the preparation of a stock solution and calibration standards.

- Materials:
 - **2-Isobutyl-1,3-oxothiolane** standard
 - Methanol (or other suitable solvent, HPLC grade or higher)
 - Volumetric flasks (10 mL, 50 mL)

- Micropipettes
- GC vials with septa
- Protocol for Standard Preparation:
 - Primary Stock Solution (1000 µg/mL):
 - Accurately weigh 10 mg of pure **2-isobutyl-1,3-oxathiolane**.
 - Transfer the standard into a 10 mL volumetric flask.
 - Dissolve and dilute to the mark with methanol. Mix thoroughly.
 - Working Stock Solution (100 µg/mL):
 - Pipette 5 mL of the Primary Stock Solution into a 50 mL volumetric flask.
 - Dilute to the mark with methanol and mix thoroughly.
 - Calibration Standards:
 - Prepare a series of calibration standards by diluting the Working Stock Solution with methanol in 10 mL volumetric flasks, as described in the table below.

Standard Level	Concentration (µg/mL)	Volume of Working Stock (mL)	Final Volume (mL)
1	1.0	0.1	10
2	5.0	0.5	10
3	10.0	1.0	10
4	25.0	2.5	10
5	50.0	5.0	10

- Sample Analysis:

- For unknown samples, perform a preliminary dilution to ensure the concentration falls within the calibration range.
- Transfer the prepared standards and samples into 2 mL GC vials and seal.

2. Gas Chromatography (GC) Method

The following GC parameters are based on data available for the analysis of **2-isobutyl-1,3-oxothiolane**.^[2] Two alternative column and temperature programs are provided.

- Instrumentation: A gas chromatograph equipped with a Flame Ionization Detector (FID) or a Mass Spectrometer (MS).
- Injector: Split/Splitless injector.
- Carrier Gas: Helium (He).

Method 1: Non-polar Column (OV-101 type)

Parameter	Value
Column	Fused silica capillary column (e.g., OV-101), 50 m x 0.32 mm,
Injector Temp.	250 °C
Injection Volume	1 µL
Split Ratio	50:1
Oven Program	50 °C, hold for 0 min, then ramp at 4 °C/min to 200 °C, hold for 10 min
Detector	FID or MS
Detector Temp.	280 °C (for FID)

Method 2: Intermediate Polarity Column (SE-52 type)

Parameter	Value
Column	Fused silica capillary column (e.g., SE-52), 60 m x 0.32 mm, 2 µm film
Injector Temp.	250 °C
Injection Volume	1 µL
Split Ratio	50:1
Oven Program	50 °C, hold for 0 min, then ramp at 4 °C/min to 200 °C, hold for 10 min
Detector	FID or MS
Detector Temp.	280 °C (for FID)

Data Presentation

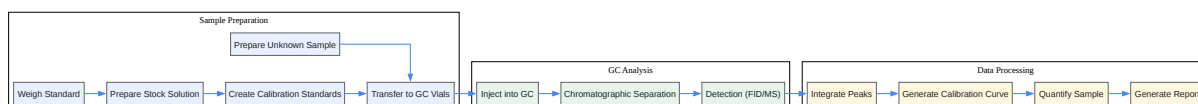
Quantitative data obtained from the analysis of calibration standards should be tabulated to generate a calibration curve. Below is an example of such data.

Table 1: Example Calibration Data for **2-Isobutyl-1,3-oxathiolane**

Standard Level	Concentration (µg/mL)	Peak Area (Arbitrary Units)
1	1.0	15,234
2	5.0	78,910
3	10.0	155,480
4	25.0	380,112
5	50.0	765,225
R ² Value	-	0.9995

Visualizations

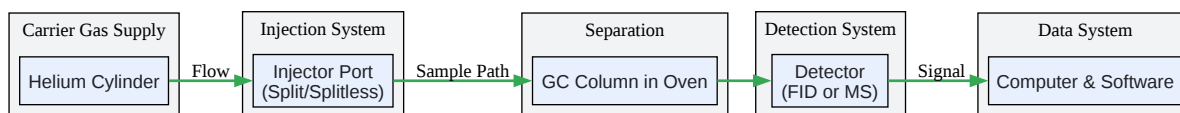
Experimental Workflow Diagram



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Caption: Workflow for the GC analysis of **2-isobutyl-1,3-oxothiolane**.

Gas Chromatography System Components



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References

- 1. Compound 529631: 2-Isobutyl-1,3-oxothiolane - Dataset - Virginia Open Data Portal [data.virginia.gov]
- 2. 2-Isobutyl-1,3-oxothiolane [webbook.nist.gov]

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